

2-(Trimethylsilyl)pyridine boiling point and melting point

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-(Trimethylsilyl)pyridine*

Cat. No.: B083657

[Get Quote](#)

An In-Depth Technical Guide to the Physicochemical Properties of **2-(Trimethylsilyl)pyridine**

Abstract

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-(Trimethylsilyl)pyridine**, with a primary focus on its boiling and melting points. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document synthesizes data from authoritative sources with practical, field-proven insights. We delve into the structural factors influencing these properties, present standardized experimental protocols for their determination, and underscore the importance of precise physical characterization in synthetic applications. This guide serves as an essential reference for the safe handling, purification, and utilization of this versatile organosilicon reagent.

Introduction to **2-(Trimethylsilyl)pyridine**

2-(Trimethylsilyl)pyridine, identified by CAS Number 13737-04-7, is a heterocyclic organosilicon compound that has found utility as a key intermediate in organic synthesis.^{[1][2]} Its structure consists of a pyridine ring substituted at the 2-position with a trimethylsilyl (TMS) group, $-\text{Si}(\text{CH}_3)_3$. This unique combination of an aromatic nitrogen heterocycle and a bulky, lipophilic silyl group imparts specific reactivity and physical characteristics to the molecule. It is often employed in cross-coupling reactions and as a precursor for the synthesis of more complex substituted pyridines.^[3] Understanding its physical properties, particularly its volatility and liquid range, is paramount for its purification, handling, and application in controlled chemical reactions.

Core Physicochemical Properties

The physical state and thermal behavior of a chemical reagent are critical parameters for its practical application in a laboratory or industrial setting. **2-(Trimethylsilyl)pyridine** is a colorless to nearly colorless clear liquid at standard temperature and pressure.[\[4\]](#)

Data Summary

The empirical and physical data for **2-(Trimethylsilyl)pyridine** are summarized below for quick reference. These values represent a consensus from major chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	13737-04-7	[2]
Molecular Formula	C ₈ H ₁₃ NSi	[2]
Molecular Weight	151.28 g/mol	[2]
Boiling Point	47-49 °C at 5 mmHg	[4] [5]
Melting Point	Not applicable (liquid at room temp.)	
Density	0.9113 g/mL at 25 °C	[4]
Refractive Index (n ²⁰ /D)	1.489	[4]
Flash Point	52 °C (126 °F) - closed cup	[4]

Boiling Point Analysis

The most critical thermal property for a liquid compound is its boiling point. For **2-(Trimethylsilyl)pyridine**, the boiling point is reported as a range of 47-49 °C at a reduced pressure of 5 mmHg.[\[4\]](#)

Causality and Significance: The determination of a boiling point under vacuum is a standard and necessary practice for many organic compounds. High molecular weight compounds or those with sensitive functional groups often decompose, oxidize, or polymerize at the high temperatures required to achieve boiling at atmospheric pressure (760 mmHg). By reducing the

pressure, the temperature required for the liquid's vapor pressure to equal the surrounding pressure is significantly lowered, allowing for a safe and clean distillation.^[6] The narrow two-degree range (47-49 °C) reported for this compound is indicative of a high degree of purity.^[7] Impurities would typically cause the boiling point to elevate and broaden the distillation range.^{[6][7]}

Melting Point Considerations

As **2-(Trimethylsilyl)pyridine** exists as a liquid under standard laboratory conditions, a melting point is not a typically reported or practically relevant parameter. The term "melting point" refers to the temperature at which a substance transitions from a solid to a liquid state.^[7] While the compound will solidify at a sufficiently low temperature (its freezing point), this value is not essential for its common applications and is therefore not routinely determined or cited in chemical literature or supplier specifications.

Experimental Protocol: Boiling Point Determination via Vacuum Distillation

The following protocol provides a self-validating methodology for the determination and verification of the boiling point of a liquid sample like **2-(Trimethylsilyl)pyridine**. The integrity of the procedure relies on achieving a stable equilibrium between the liquid and vapor phases under controlled, reduced pressure.

Materials and Apparatus

- Round-bottom flask (distilling flask)
- Claisen adapter
- Short-path distillation head with condenser and vacuum connection
- Thermometer and adapter
- Receiving flask (collection flask)
- Heating mantle with stirrer

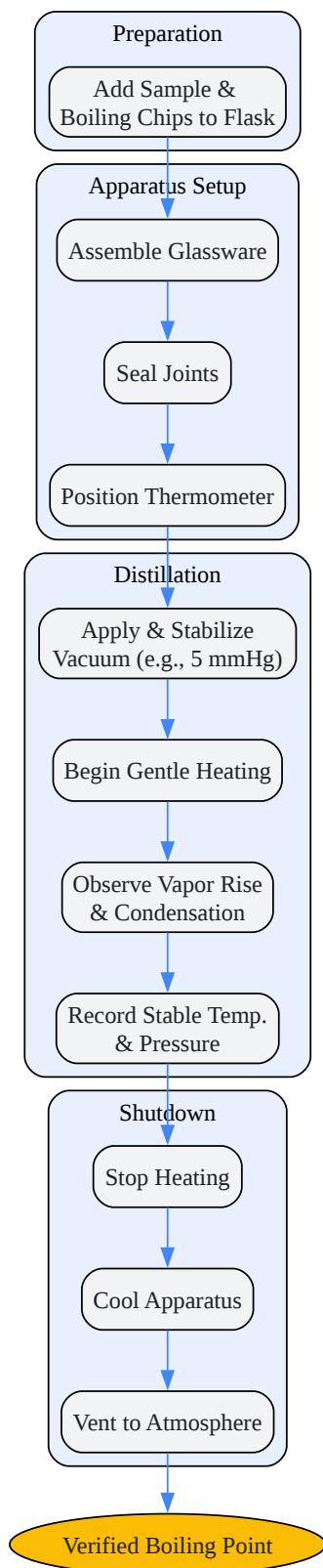
- Vacuum pump and tubing
- Manometer or vacuum gauge
- Boiling chips or magnetic stir bar
- Laboratory clamps and stand

Step-by-Step Methodology

- Preparation: Add the **2-(Trimethylsilyl)pyridine** sample to the distilling flask along with a few boiling chips or a magnetic stir bar. This is crucial to ensure smooth boiling and prevent "bumping."^[8]
- Apparatus Assembly: Assemble the vacuum distillation apparatus as illustrated in the workflow diagram below. Ensure all glass joints are properly sealed with vacuum grease to maintain a stable, low-pressure environment. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in thermal equilibrium with the distilling liquid.^[8]
- Initiate Vacuum: Turn on the vacuum pump and slowly open the system to the vacuum source. Monitor the pressure using the manometer. Allow the pressure to stabilize at the desired level (e.g., 5 mmHg). A stable pressure is essential for an accurate boiling point measurement.^[6]
- Heating: Begin gently heating the distilling flask using the heating mantle. If using a stir bar, ensure stirring is active.
- Observation and Equilibration: As the liquid heats, you will observe vapor rising and condensing on the thermometer bulb. The temperature reading will increase and then stabilize as the first drops of distillate are collected in the receiving flask.
- Data Recording: Record the temperature at which a steady distillation rate is achieved and the temperature reading remains constant. This stable temperature is the boiling point of the liquid at the recorded pressure.^{[6][8]} A pure compound will exhibit a constant boiling temperature throughout the majority of the distillation.^[7]

- Conclusion of Distillation: Stop the distillation when only a small amount of residue remains in the distilling flask. Never heat the flask to dryness.
- System Shutdown: Allow the apparatus to cool completely before slowly venting the system to atmospheric pressure. This prevents air from rushing in and potentially causing breakage or oxidizing the hot residue.

Experimental Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination via Vacuum Distillation.

Conclusion

The physical properties of **2-(Trimethylsilyl)pyridine**, particularly its boiling point of 47-49 °C at 5 mmHg, are defining characteristics that govern its purification and handling.^[4] The absence of a standard melting point is consistent with its liquid state at ambient temperatures. The reliance on vacuum distillation for its purification underscores the need for a thorough understanding of the relationship between pressure and boiling point to prevent thermal degradation. The protocols and data presented in this guide provide researchers and chemists with the necessary technical foundation to confidently and safely utilize **2-(Trimethylsilyl)pyridine** in their synthetic endeavors.

References

- Molecular Knowledge Systems. Estimating the Physical Properties of Organosilicon Chemicals. [\[Link\]](#)
- YouTube. Determination of the Melting and Boiling Points of Compounds. [\[Link\]](#)
- Learning Space. Determination of melting and boiling points. [\[Link\]](#)
- PubChem - NIH. 2-(Trimethylsilyl)pyridine | C10H13NSi | CID 522859. [\[Link\]](#)
- Learning Space. Determination of Melting points and Boiling points. [\[Link\]](#)
- J&K Scientific LLC. **2-(Trimethylsilyl)pyridine** | 13737-04-7. [\[Link\]](#)
- University of Calgary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. scbt.com [scbt.com]
- 3. jk-sci.com [jk-sci.com]
- 4. 2-(Trimethylsilyl)pyridine CAS#: 13737-04-7 [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. alnoor.edu.iq [alnoor.edu.iq]

- 7. learning-space.uoa.edu.iq [learning-space.uoa.edu.iq]
- 8. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [2-(Trimethylsilyl)pyridine boiling point and melting point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083657#2-trimethylsilyl-pyridine-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com